

Personal protective equipment for handling ZXH-3-26

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Compound of Interest

Compound Name: ZXH-3-26

Cat. No.: B15621604

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Essential Safety and Handling Guide for ZXH-3-26

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety, and logistical information for the handling and disposal of **ZXH-3-26**, a potent and selective BRD4 Degradator (PROTAC). Given that comprehensive toxicological data for this compound is not widely available, adherence to best laboratory practices for handling novel chemical entities is paramount. This guide is intended to supplement, not replace, your institution's established safety protocols.

Immediate Safety and Handling Protocols

While often shipped as a non-hazardous chemical, the full range of potential health effects of **ZXH-3-26** has not been determined. Therefore, it is crucial to handle this compound with care in a controlled laboratory environment. The following personal protective equipment (PPE) and handling procedures are mandatory to minimize exposure and ensure user safety.

Personal Protective Equipment (PPE)

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses	ANSI Z87.1 certified	Protects against splashes of solutions containing ZXH-3-26.
Goggles	Chemical splash goggles	Recommended when there is a significant risk of splashing.	
Hand Protection	Disposable Gloves	Nitrile or other chemically resistant material	Prevents skin contact. Gloves should be changed immediately if contaminated.
Body Protection	Laboratory Coat	Standard	Protects skin and personal clothing from contamination.
Respiratory Protection	Fume Hood	All handling of solid ZXH-3-26 and preparation of stock solutions should be performed in a certified chemical fume hood to avoid inhalation of airborne particles.	

Handling Procedures

- Preparation of Stock Solutions:
 - As **ZXH-3-26** is typically supplied as a solid, all weighing and initial dissolution must be conducted within a chemical fume hood.
 - **ZXH-3-26** is soluble in DMSO (up to 100 mM).[\[1\]](#)

- Use appropriate labware (e.g., glass vials, volumetric flasks) for accurate and safe preparation.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- General Use:
 - Avoid direct contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in areas where **ZXH-3-26** is handled.
 - Wash hands thoroughly after handling the compound, even if gloves were worn.
 - In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.

Operational and Disposal Plans

Proper storage and disposal are critical for maintaining the integrity of the compound and ensuring a safe laboratory environment.

Storage

Parameter	Condition	Rationale
Solid Form	Store at -20°C to -70°C in a dry, dark place.[1][2]	Ensures long-term stability of the compound.
Use a manual defrost freezer.	Avoids repeated freeze-thaw cycles that can degrade the compound.[1]	
In Solution	Aliquot and store at -20°C.	Prevents degradation from multiple freeze-thaw cycles.

Spill and Accidental Release

- Small Spills:

- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Place the absorbent material into a sealed container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
 - Evacuate the area.
 - Alert your institution's environmental health and safety (EHS) office immediately.

Disposal Plan

Dispose of all waste containing **ZXH-3-26** in accordance with local, state, and federal regulations for chemical waste.

- Unused Solid Compound and Empty Vials:
 - Collect in a designated, labeled hazardous waste container.
- Solutions:
 - Collect all liquid waste containing **ZXH-3-26** in a labeled, sealed hazardous waste container. Do not pour down the drain.
- Contaminated Materials:
 - Gloves, pipette tips, and other disposable materials that have come into contact with **ZXH-3-26** should be disposed of as hazardous chemical waste.

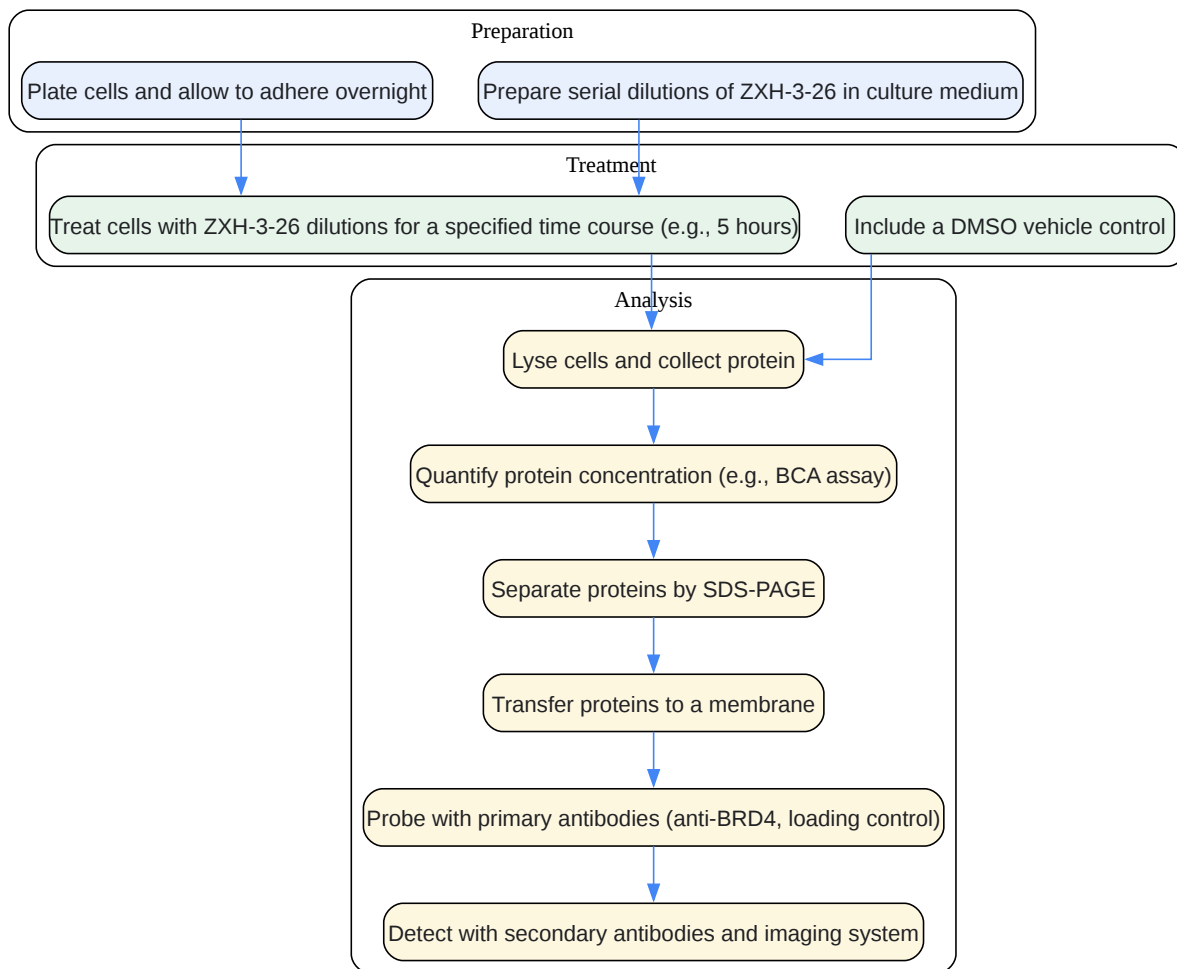
Experimental Protocols

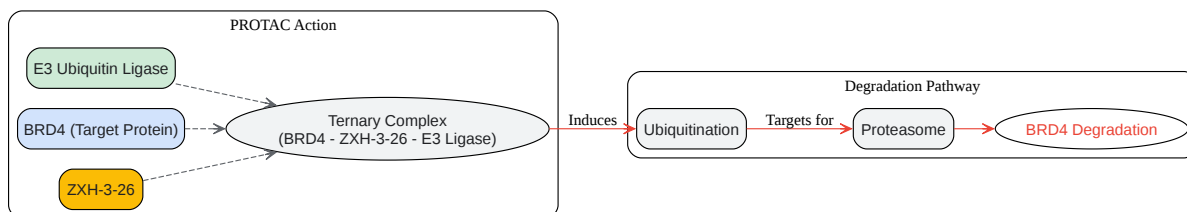
ZXH-3-26 is a PROTAC that selectively degrades BRD4.^[1] The following is a general workflow for a typical cell-based experiment to assess its activity.

Key Experimental Parameters

Parameter	Value	Reference
Target	BRD4	[1]
DC ₅₀	~5 nM (in 5 hours)	
Solvent	DMSO	[1]
Storage (Solid)	-20°C to -70°C	[1][2]
Storage (Solution)	-20°C (aliquoted)	

Experimental Workflow: Western Blot for BRD4 Degradation





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References

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- 2. medkoo.com [medkoo.com]
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